



Application Note: In Vitro Hemolysis Assay for Pelecopan

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pelecopan (BCX9930) is a potent and selective oral inhibitor of complement factor D, a key serine protease in the alternative pathway (AP) of the complement system.[1][2] By blocking the activity of factor D, **Pelecopan** inhibits the cleavage of complement factor B, thereby preventing the activation of the alternative complement pathway and subsequent complement-mediated hemolysis.[2] This mechanism makes it a promising therapeutic candidate for diseases driven by the alternative pathway, such as paroxysmal nocturnal hemoglobinuria (PNH).[1][2]

The assessment of hemolytic potential is a critical step in the safety evaluation of new chemical entities, particularly those intended for systemic administration. The U.S. FDA recommends that an in vitro hemolysis study be performed for excipients intended for injectable use to test for hemolytic potential.[3] This application note provides a detailed protocol for evaluating the in vitro hemolytic activity of **Pelecopan** using a direct contact method with human red blood cells, based on the principles outlined in the ASTM F756-17 standard.[4][5]

Experimental Protocol

This protocol is designed to determine the potential of **Pelecopan** to cause red blood cell lysis (hemolysis) in vitro.



Materials and Reagents

- Pelecopan (BCX9930)
- Human whole blood (with either EDTA or sodium citrate as an anticoagulant) from healthy donors
- Phosphate-Buffered Saline (PBS), pH 7.4
- Dimethyl sulfoxide (DMSO)
- Triton X-100
- · Deionized water
- Microcentrifuge tubes
- 96-well flat-bottom plates
- Spectrophotometer (plate reader) capable of measuring absorbance at 540 nm
- Incubator (37°C)
- Centrifuge

Preparation of Solutions

- Preparation of Washed Red Blood Cells (RBCs):
 - o Collect fresh human whole blood in tubes containing an anticoagulant.
 - Centrifuge the blood at 800 x g for 10 minutes to separate the plasma and buffy coat from the red blood cells.
 - Carefully aspirate and discard the supernatant (plasma and buffy coat).
 - Resuspend the RBC pellet in an equal volume of sterile PBS.
 - Gently mix and centrifuge again at 800 x g for 10 minutes.



- Repeat the washing step two more times with PBS.
- After the final wash, resuspend the RBC pellet in PBS to prepare a 2% (v/v) RBC suspension.
- Preparation of Test Article (Pelecopan) Solutions:
 - Prepare a stock solution of Pelecopan in DMSO.
 - Create a series of working solutions of Pelecopan by diluting the stock solution with PBS.
 The final concentration of DMSO in the assay should be kept low (e.g., ≤ 0.5%) to avoid vehicle-induced hemolysis.[3]
- Preparation of Controls:
 - Negative Control: Prepare a vehicle control using the same concentration of DMSO in PBS as the test article solutions.
 - Positive Control: Prepare a 1% (v/v) Triton X-100 solution in deionized water. This will serve as the 100% hemolysis control.[3]
 - Blank: Use PBS alone to zero the spectrophotometer.

Assay Procedure

- Add 100 μL of the Pelecopan working solutions, negative control, and positive control to separate microcentrifuge tubes in triplicate.
- Add 100 μL of the 2% washed RBC suspension to each tube.
- Gently mix the contents of each tube.
- Incubate all tubes at 37°C for 60 minutes.
- After incubation, centrifuge the tubes at 1000 x g for 5 minutes to pellet the intact RBCs.
- Carefully transfer 100 μL of the supernatant from each tube to a new 96-well flat-bottom plate.



• Measure the absorbance of the supernatant at 540 nm using a spectrophotometer.

Calculation of Hemolysis

The percentage of hemolysis is calculated using the following formula:

% Hemolysis = [(Abssample - Absnegative control) / (Abspositive control - Absnegative control)] \times 100

Where:

- Abssample is the absorbance of the supernatant from the test article-treated RBCs.
- Absnegative control is the absorbance of the supernatant from the vehicle-treated RBCs.
- Abspositive control is the absorbance of the supernatant from the Triton X-100-treated RBCs.

Data Presentation

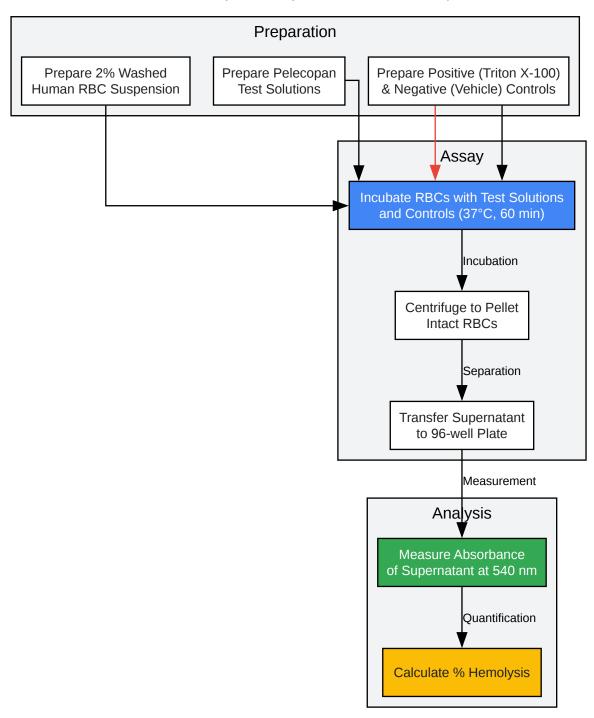
The results of the in vitro hemolysis assay for **Pelecopan** can be summarized in the following table:

Test Article	Concentration (µM)	Mean Absorbance (540 nm) ± SD	% Hemolysis
Pelecopan	1	Value	Value
Pelecopan	10	Value	Value
Pelecopan	100	Value	Value
Controls			
Negative Control (Vehicle)	N/A	Value	0%
Positive Control (1% Triton X-100)	N/A	Value	100%



Visualizations Experimental Workflow

In Vitro Hemolysis Assay Workflow for Pelecopan

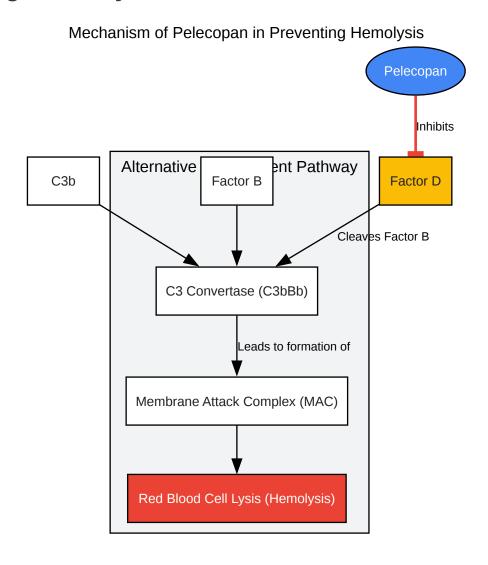


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Caption: Workflow for the in vitro hemolysis assay of **Pelecopan**.

Signaling Pathway



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Caption: **Pelecopan** inhibits Factor D, blocking the alternative complement pathway and preventing hemolysis.

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